

Stability and Storage of Bromo-PEG5-alcohol: A Technical Guide

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Compound of Interest

Compound Name: *Bromo-PEG5-alcohol*

Cat. No.: *B606400*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Bromo-PEG5-alcohol**, a commonly used PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Understanding the stability profile of this reagent is critical for ensuring its integrity, and performance in conjugation reactions, and ultimately, for the successful development of novel therapeutics.

Core Concepts: Stability and Degradation

Bromo-PEG5-alcohol is a bifunctional molecule featuring a terminal hydroxyl group and a bromo-functionalized polyethylene glycol (PEG) chain. While generally stable under recommended storage conditions, its reactivity, particularly of the carbon-bromine bond, makes it susceptible to degradation under certain environmental stressors. The primary degradation pathway of concern is hydrolysis, although oxidation of the PEG backbone can also occur under harsh conditions.

Recommended Storage and Handling

Proper storage and handling are paramount to preserving the quality and stability of **Bromo-PEG5-alcohol**. The following tables summarize the recommended conditions for both the pure compound and its solutions.

Table 1: Recommended Storage Conditions for **Bromo-PEG5-alcohol**

Form	Storage Temperature	Duration	Container
Pure Compound (Solid/Liquid)	-20°C	Up to 3 years	Tightly sealed, light-resistant vial
4°C	Up to 2 years	Tightly sealed, light-resistant vial	
In Solvent	-80°C	Up to 6 months	Tightly sealed vials, preferably in aliquots
-20°C	Up to 1 month	Tightly sealed vials, preferably in aliquots	

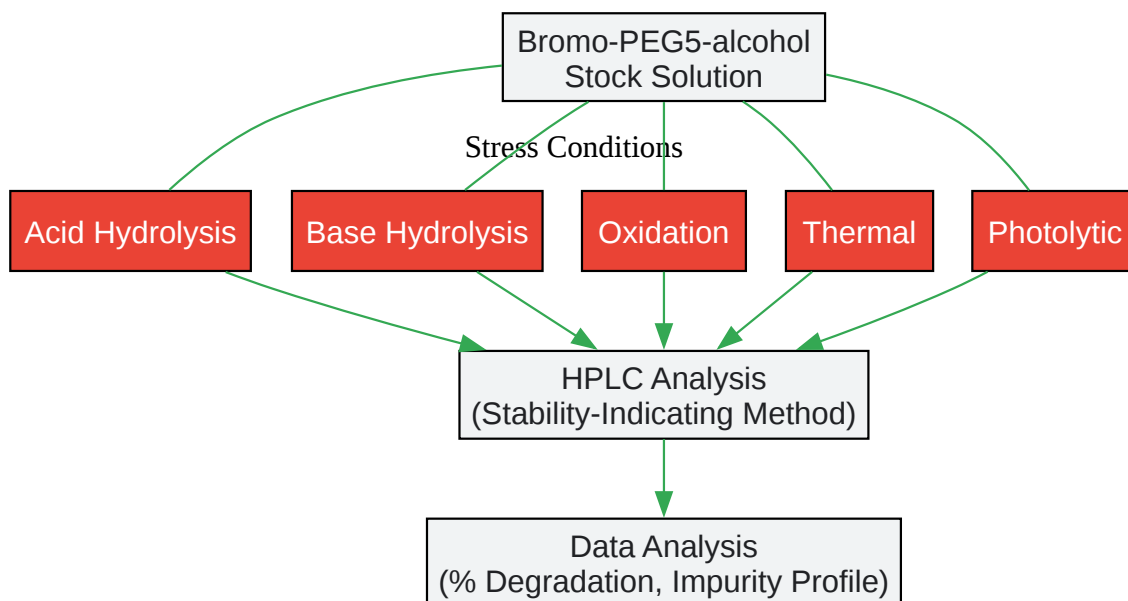
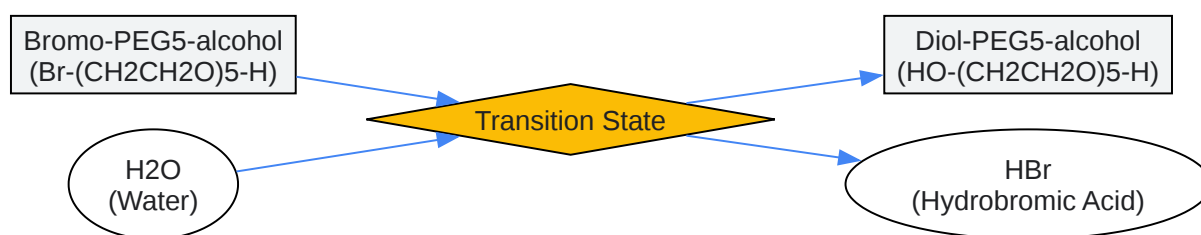
Data compiled from multiple chemical suppliers.[\[1\]](#)[\[2\]](#)

Table 2: General Handling Guidelines for **Bromo-PEG5-alcohol**

Guideline	Recommendation	Rationale
Incompatible Materials	Avoid strong acids, strong alkalis, and strong oxidizing/reducing agents. [1]	These can catalyze degradation of the PEG chain or the bromo-functional group.
Solution Preparation	Prepare solutions on the day of use whenever possible. If advance preparation is necessary, store as aliquots at -80°C.	To minimize degradation in solution and avoid repeated freeze-thaw cycles.
Equilibration	Allow the product to equilibrate to room temperature for at least 1 hour before opening the vial.	To prevent condensation of moisture inside the vial, which could lead to hydrolysis.
Handling Precautions	Avoid inhalation, and contact with eyes and skin. Use in a well-ventilated area.	Standard laboratory safety practice for chemical reagents.

Potential Degradation Pathway: Hydrolysis

The most probable degradation pathway for **Bromo-PEG5-alcohol** under aqueous conditions is the hydrolysis of the carbon-bromine bond. This nucleophilic substitution reaction results in the replacement of the bromine atom with a hydroxyl group, yielding a diol-PEG5-alcohol and hydrobromic acid.



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References

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